

Application Notes & Protocols: Ethyl 3-hydroxy-4-methoxybenzoate as a Key Pharmaceutical Intermediate

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Compound of Interest

Compound Name: *Ethyl 3-hydroxy-4-methoxybenzoate*
CAS No.: 148527-38-2
Cat. No.: B169132

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Introduction: The Strategic Importance of Ethyl 3-hydroxy-4-methoxybenzoate

In the landscape of pharmaceutical development, the efficiency, purity, and scalability of synthetic routes are paramount. Pharmaceutical intermediates are the foundational building blocks upon which complex Active Pharmaceutical Ingredients (APIs) are constructed. **Ethyl 3-hydroxy-4-methoxybenzoate** (CAS No. 148527-38-2), also known as Ethyl Isovanillate, has emerged as a strategically important intermediate.^[1] Its substituted benzene ring, featuring hydroxyl, methoxy, and ethyl ester functionalities, offers a versatile scaffold for medicinal chemists. The differential reactivity of the phenolic hydroxyl group versus the ester allows for sequential, regioselective modifications, a critical attribute for building molecular complexity.

This document provides a comprehensive guide for researchers and drug development professionals, detailing the synthesis, purification, and analytical characterization of **Ethyl 3-hydroxy-4-methoxybenzoate**. Furthermore, it presents a practical application workflow,

illustrating its role as a precursor in the synthesis of advanced pharmaceutical agents, thereby underscoring its value in the drug development pipeline.

Physicochemical & Structural Data

A thorough understanding of a compound's physical properties is essential for its handling, reaction setup, and purification. The key properties of **Ethyl 3-hydroxy-4-methoxybenzoate** are summarized below.

Property	Value	Source
CAS Number	148527-38-2	[2]
Molecular Formula	C ₁₀ H ₁₂ O ₄	[1]
Molecular Weight	196.20 g/mol	[1]
IUPAC Name	ethyl 3-hydroxy-4-methoxybenzoate	[1]
Synonyms	Ethyl isovanillate, 3-hydroxy-4-methoxybenzoic acid ethyl ester	[1]
Appearance	Solid (predicted)	[3]

Section 1: Synthesis Protocol

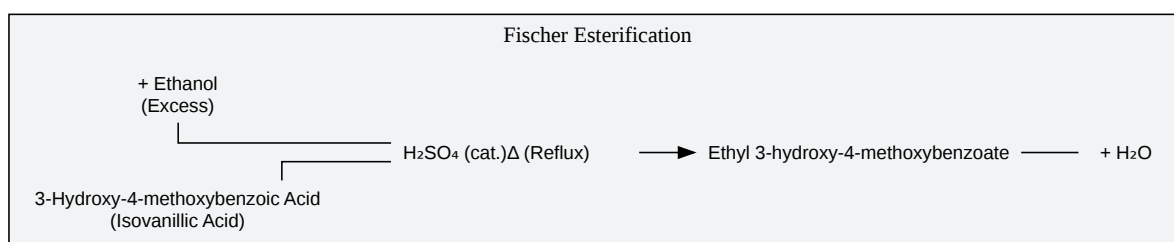
The most direct and industrially scalable method for preparing **Ethyl 3-hydroxy-4-methoxybenzoate** is the Fischer esterification of its corresponding carboxylic acid, 3-hydroxy-4-methoxybenzoic acid (isovanillic acid).

Protocol 1: Synthesis via Acid-Catalyzed Fischer Esterification

Principle: This reaction involves the acid-catalyzed condensation of a carboxylic acid (isovanillic acid) with an alcohol (ethanol). The reaction is an equilibrium process. To drive the reaction toward the formation of the ester product, a large excess of the alcohol reactant (ethanol) is used, shifting the equilibrium in accordance with Le Châtelier's principle. A strong

acid, such as sulfuric acid, serves as the catalyst by protonating the carbonyl oxygen of the carboxylic acid, thereby increasing its electrophilicity. The reaction is heated to reflux to increase the reaction rate. A similar procedure is effective for the synthesis of its isomer, ethyl vanillate.[3]

Reaction Scheme:



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Sources

- 1. Ethyl 3-hydroxy-4-methoxybenzoate | C₁₀H₁₂O₄ | CID 15480330 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 148527-38-2 | 2623-1-3Z | MDL MFCD06204303 | Ethyl 3-hydroxy-4-methoxybenzoate | SynQuest Laboratories [synquestlabs.com]
- 3. Ethyl 4-hydroxy-3-methoxybenzoate | 617-05-0 [chemicalbook.com]
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